

Molecular structure and weight of Tert-butyl (6-fluoropyridin-3-yl)carbamate

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Compound of Interest

Compound Name: *Tert-butyl (6-fluoropyridin-3-yl)carbamate*

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An In-Depth Technical Guide to Tert-butyl (6-fluoropyridin-3-yl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and potential applications of **Tert-butyl (6-fluoropyridin-3-yl)carbamate**. This compound is a valuable building block in medicinal chemistry, particularly in the development of kinase inhibitors and other therapeutic agents.

Core Molecular and Physical Properties

Tert-butyl (6-fluoropyridin-3-yl)carbamate, also known as N-Boc-5-amino-2-fluoropyridine, is a solid substance at room temperature.^{[1][2]} Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	171178-41-9	[1] [3]
Molecular Formula	C ₁₀ H ₁₃ FN ₂ O ₂	[1]
Molecular Weight	212.22 g/mol	[4]
Physical Form	Solid	[1] [2]
IUPAC Name	tert-butyl N-(6-fluoro-3-pyridinyl)carbamate	[1]

Molecular Structure

The molecular structure of **Tert-butyl (6-fluoropyridin-3-yl)carbamate** consists of a pyridine ring substituted with a fluorine atom at the 6-position and a tert-butoxycarbonyl (Boc) protected amine group at the 3-position.

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References

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- 4. 891856-23-8 CAS MSDS (tert-butyl 6-fluoropyridin-2-ylcarbamate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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